

ω -Pentadecalactone: A Comparative Analysis of Biological Activity with Other Macrocyclic Lactones

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Compound of Interest

Compound Name: 13-Hydroxy-oxacyclohexadecan-2-one

Cat. No.: B8797406

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A striking disparity exists in the documented biological activities of ω -Pentadecalactone when compared to other well-studied macrocyclic lactones. While compounds like avermectins and milbemycins are potent anthelmintics and insecticides with clearly defined mechanisms of action, ω -Pentadecalactone is primarily recognized for its application as a fragrance ingredient with limited publicly available data on its antimicrobial, antifungal, or cytotoxic properties. This guide provides a comprehensive comparison based on available scientific literature, highlighting the differences in their biological profiles and intended applications.

General Properties and Primary Applications

ω -Pentadecalactone, also known as Exaltolide or Pentalide, is a 15-membered macrocyclic lactone naturally found in small amounts in angelica root oil.^[1] It is widely used in the fragrance industry for its persistent, musky scent.^{[2][3]} In contrast, other macrocyclic lactones, such as the 16-membered avermectins and milbemycins, are complex natural products derived from soil microorganisms of the genus *Streptomyces*.^[4] These compounds are extensively used in veterinary and human medicine as potent antiparasitic agents.^{[4][5]}

Feature	ω -Pentadecalactone	Other Macrocyclic Lactones (e.g., Avermectins, Milbemycins)
Primary Use	Fragrance Ingredient, Polymer Synthesis	Anthelmintic, Insecticide, Acaricide
Source	Natural (Angelica Root Oil) and Synthetic	Primarily microbial fermentation (<i>Streptomyces</i> spp.)
Ring Size	15-membered	Typically 16-membered
Known Biological Target	Not well-defined	Glutamate-gated chloride channels (invertebrates)[4][5]
Spectrum of Activity	Limited documented antimicrobial/antifungal activity	Broad-spectrum against nematodes and arthropods[4]

Comparative Biological Activity

ω -Pentadecalactone

Peer-reviewed studies with quantitative data on the antimicrobial, antifungal, or cytotoxic activity of pure ω -Pentadecalactone are scarce. While some commercial sources claim it possesses "antibacterial" properties, supporting scientific data with Minimum Inhibitory Concentration (MIC) or IC50 values are not readily available in the public domain. A comprehensive toxicological and dermatological review has established a No-Observed-Adverse-Effect Level (NOAEL) for systemic toxicity, indicating a favorable safety profile for its use in fragrances.

Other Macrocyclic Lactones

In stark contrast, macrocyclic lactones like avermectins (e.g., ivermectin, abamectin) and milbemycins (e.g., moxidectin) exhibit potent and specific biological activities. Their primary mechanism of action involves targeting and activating glutamate-gated chloride channels in the nerve and muscle cells of invertebrates, leading to paralysis and death of the parasites.[4][5] This specific mode of action provides a high degree of selectivity for invertebrates, making them relatively safe for use in mammals at therapeutic doses.[4]

Numerous studies have quantified the efficacy of these compounds against a wide range of parasites, with reported MIC and effective concentration (EC) values typically in the nanomolar to low micromolar range. While their primary application is in parasite control, some studies have also explored their potential anticancer, anti-diabetic, antiviral, and antifungal properties. [6]

Experimental Protocols

Below are detailed methodologies for key experiments cited in the evaluation of the biological activity of macrocyclic lactones.

Antimicrobial Susceptibility Testing: Broth Microdilution Method for MIC Determination

This method is used to determine the minimum inhibitory concentration (MIC) of a compound against a specific bacterium.

- **Preparation of Bacterial Inoculum:** A pure culture of the test bacterium is grown on an appropriate agar medium. Several colonies are then transferred to a sterile broth and incubated until the turbidity matches a 0.5 McFarland standard (approximately $1-2 \times 10^8$ CFU/mL). This suspension is then diluted to the final working concentration.
- **Preparation of Compound Dilutions:** A stock solution of the test compound (e.g., ω -Pentadecalactone) is prepared in a suitable solvent. A series of twofold dilutions of the compound are then made in a 96-well microtiter plate containing a suitable broth medium.
- **Inoculation and Incubation:** Each well is inoculated with the standardized bacterial suspension. The microtiter plate is then incubated at an appropriate temperature (e.g., 37°C) for 18-24 hours.
- **Determination of MIC:** The MIC is determined as the lowest concentration of the compound at which there is no visible growth of the bacterium.[7]

Antifungal Susceptibility Testing: Broth Microdilution Method for MIC Determination

This method is adapted for fungi to determine the MIC of a compound.

- **Preparation of Fungal Inoculum:** A culture of the test fungus is grown on a suitable agar medium. The fungal colonies are then suspended in a sterile saline solution, and the turbidity is adjusted to a 0.5 McFarland standard. This suspension is further diluted to the final inoculum concentration.
- **Preparation of Compound Dilutions:** Similar to the antibacterial assay, serial dilutions of the test compound are prepared in a 96-well microtiter plate containing a fungal growth medium (e.g., RPMI-1640).
- **Inoculation and Incubation:** Each well is inoculated with the standardized fungal suspension. The plate is incubated at an appropriate temperature (e.g., 35°C) for 24-48 hours.
- **Determination of MIC:** The MIC is determined as the lowest concentration of the compound that causes a significant inhibition of fungal growth compared to the control.[\[8\]](#)[\[9\]](#)

Cytotoxicity Testing: MTT Assay

The MTT assay is a colorimetric assay used to assess the metabolic activity of cells and, by inference, cell viability and cytotoxicity.[\[10\]](#)

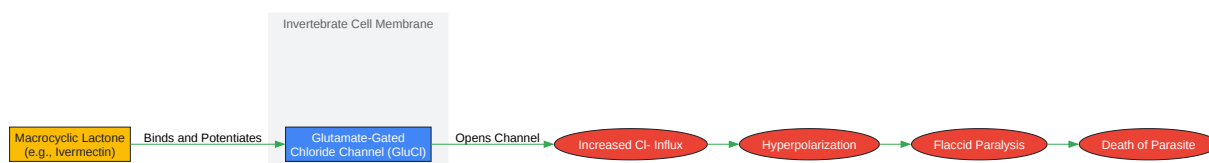
- **Cell Seeding:** Adherent cells are seeded into a 96-well plate at a predetermined density and allowed to attach overnight.
- **Compound Treatment:** The culture medium is replaced with fresh medium containing various concentrations of the test compound. The cells are then incubated for a specific period (e.g., 24, 48, or 72 hours).
- **MTT Addition:** After the incubation period, the medium is removed, and a solution of MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) is added to each well. The plate is incubated for a few hours, during which viable cells with active mitochondria reduce the yellow MTT to a purple formazan product.
- **Formazan Solubilization and Measurement:** The MTT solution is removed, and a solvent (e.g., DMSO) is added to dissolve the formazan crystals. The absorbance of the resulting purple solution is measured using a microplate reader at a specific wavelength (e.g., 570 nm).

- Calculation of IC₅₀: The absorbance values are used to calculate the percentage of cell viability at each compound concentration relative to the untreated control. The IC₅₀ value, which is the concentration of the compound that inhibits cell viability by 50%, is then determined.^[11]

Signaling Pathways and Mechanisms of Action

Mechanism of Action of Anthelmintic Macrocyclic Lactones

The primary mechanism of action for anthelmintic macrocyclic lactones like ivermectin is well-established and involves the potentiation of glutamate-gated chloride ion channels in the nerve and muscle cells of invertebrates.

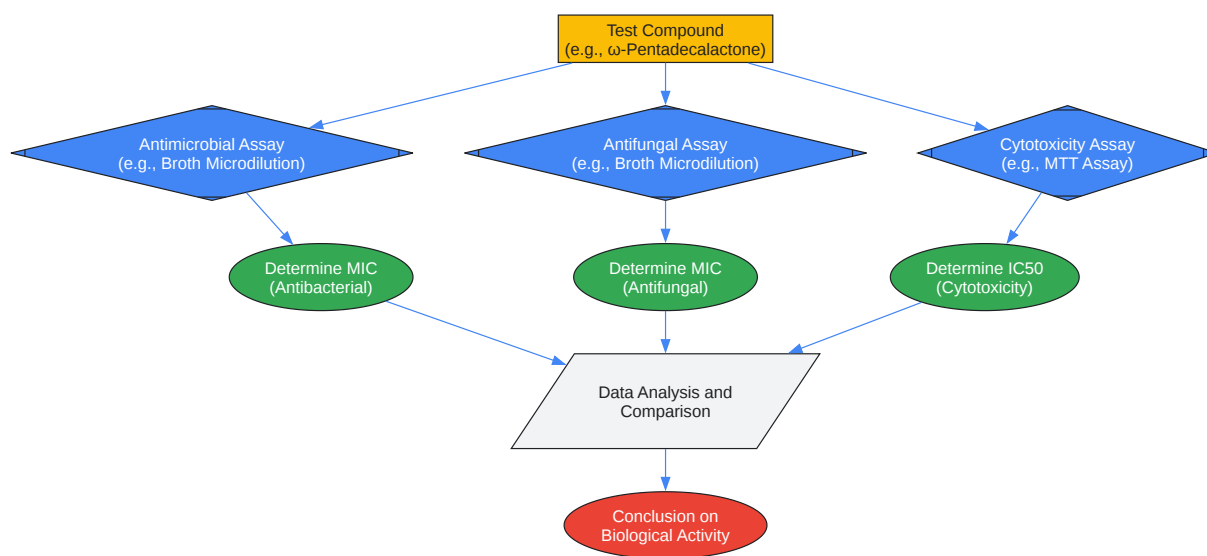


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Caption: Mechanism of action of anthelmintic macrocyclic lactones.

General Workflow for Biological Activity Screening

The following diagram illustrates a typical workflow for screening a compound for its biological activity.



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Caption: General experimental workflow for biological activity screening.

In conclusion, while ω-Pentadecalactone is a valuable and widely used macrocyclic lactone in the fragrance industry, its biological activity profile appears to be distinctly different from that of other macrocyclic lactones employed as potent antiparasitic drugs. The lack of comprehensive, publicly available data on its antimicrobial, antifungal, and cytotoxic properties in peer-reviewed literature stands in stark contrast to the extensive research and well-defined mechanisms of action for compounds like avermectins and milbemycins. Further research is warranted to fully

elucidate the potential biological activities of ω -Pentadecalactone beyond its current applications.

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References

- 1. Perfumers Apprentice - Exaltolide® Total (Firmenich) ** [shop.perfumersapprentice.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. Exaltolide (106-02-5) - Synthetic Ingredient for Perfumery — Scentspiracy [scentspiracy.com]
- 4. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 5. researchgate.net [researchgate.net]
- 6. Block Copolymers of Poly(ω -Pentadecalactone) in Segmented Polyurethanes: Novel Biodegradable Shape Memory Polyurethanes - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/123456789/)]
- 7. mdpi.com [mdpi.com]
- 8. Antifungal activity of polyphenolic compounds against fluconazole-susceptible and -resistant Candida species - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/123456789/)]
- 9. Evaluation of Endpoints for Antifungal Susceptibility Determinations with LY303366 - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/123456789/)]
- 10. Antimicrobial Activity of Lactones - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/123456789/)]
- 11. mdpi.com [mdpi.com]
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